

An In-depth Technical Guide to 4-Methylhippuric Acid: Structure and Synthesis

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Compound of Interest

Compound Name: 4-Methylhippuric acid

Cat. No.: B029404

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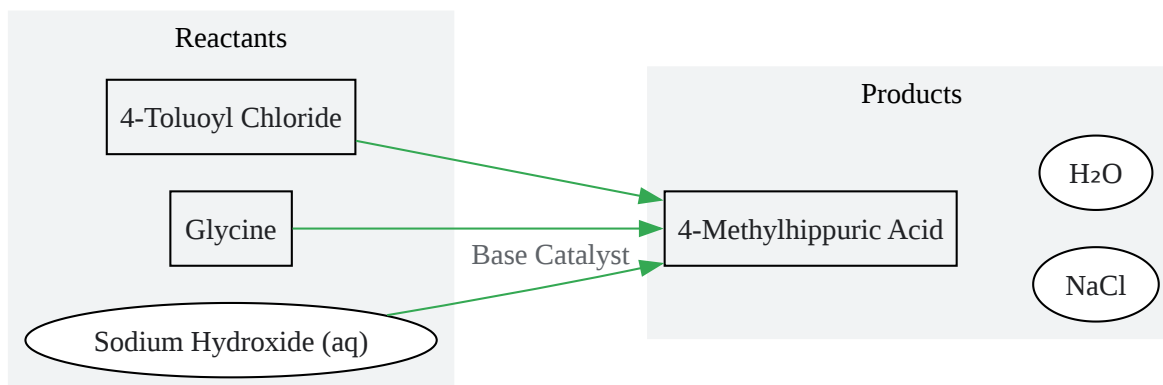
For Researchers, Scientists, and Drug Development Professionals

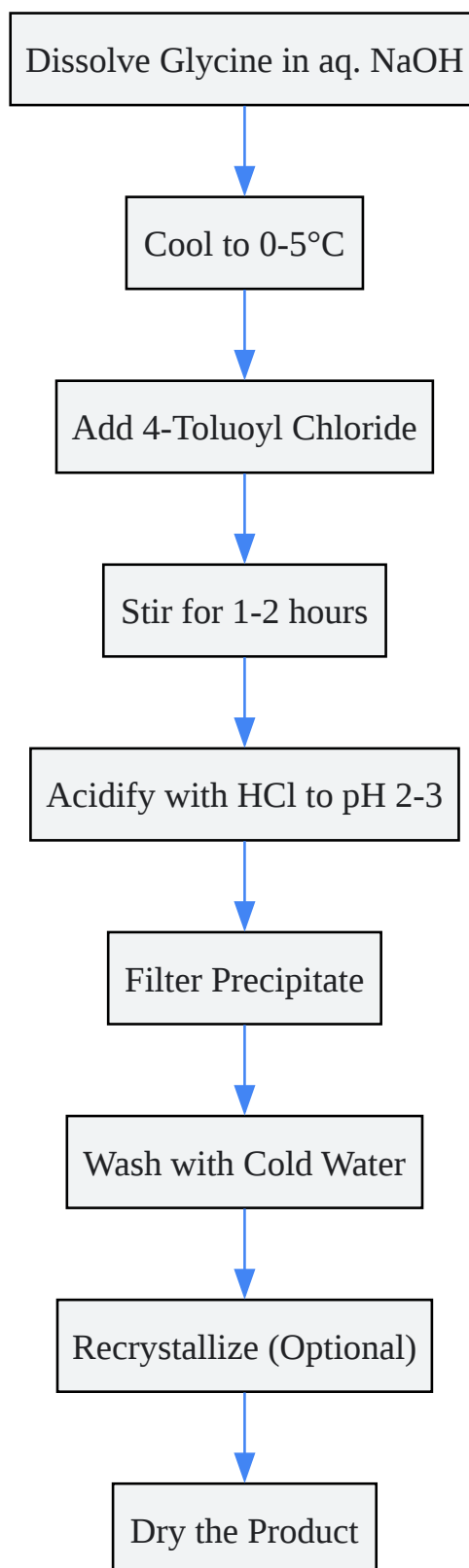
This technical guide provides a comprehensive overview of the chemical structure and synthesis of **4-Methylhippuric acid**, a significant biomarker for xylene exposure. The information is curated for professionals in research and development, offering detailed insights into its chemical properties and manufacturing pathways.

Chemical Structure and Identification

4-Methylhippuric acid, systematically named 2-[(4-methylbenzoyl)amino]acetic acid, is an acylated glycine. Its structure features a 4-methylbenzoyl group attached to the nitrogen atom of a glycine molecule.^{[1][2]} This compound is a key metabolite of p-xylene, and its presence in urine is a reliable indicator of exposure to this common industrial solvent.^{[1][2]}

Below is a diagram illustrating the chemical structure of **4-Methylhippuric acid**.





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References

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- 2. 4-METHYLHIPPURIC ACID CAS#: 27115-50-0 [m.chemicalbook.com]
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